

barium chlorate structure and composition

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Compound Focus: Barium chlorate

CAS No.: 10294-38-9

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Chemical Identity and Basic Properties

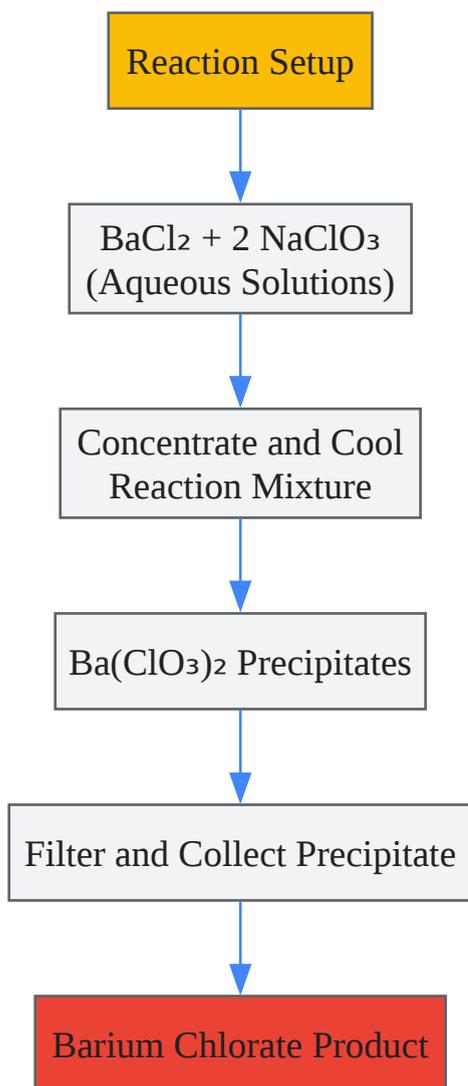
The table below summarizes the core identification and physical property data for **barium chlorate**.

Property Category	Details and Data
IUPAC Name	Barium dichlorate [1]
Chemical Formula	Ba(ClO ₃) ₂ (anhydrous); Ba(ClO ₃) ₂ ·H ₂ O (monohydrate) [1]
Molar Mass	304.22 g·mol ⁻¹ (anhydrous); 322.24 g·mol ⁻¹ (monohydrate) [1]
Appearance	White crystalline solid [1]
Density	3.18 g/cm ³ (monohydrate) [1]
Melting Point/Decomposition	~120 °C (monohydrate decomposes to anhydrous); Anhydrous decomposes at ~414 °C [1]
Solubility in Water	33.8 g/100 mL (20 °C); 105 g/100 mL (100 °C) [1]

Synthesis and Reaction Protocols

Barium chlorate can be synthesized through several laboratory methods. The following workflows detail two common approaches.

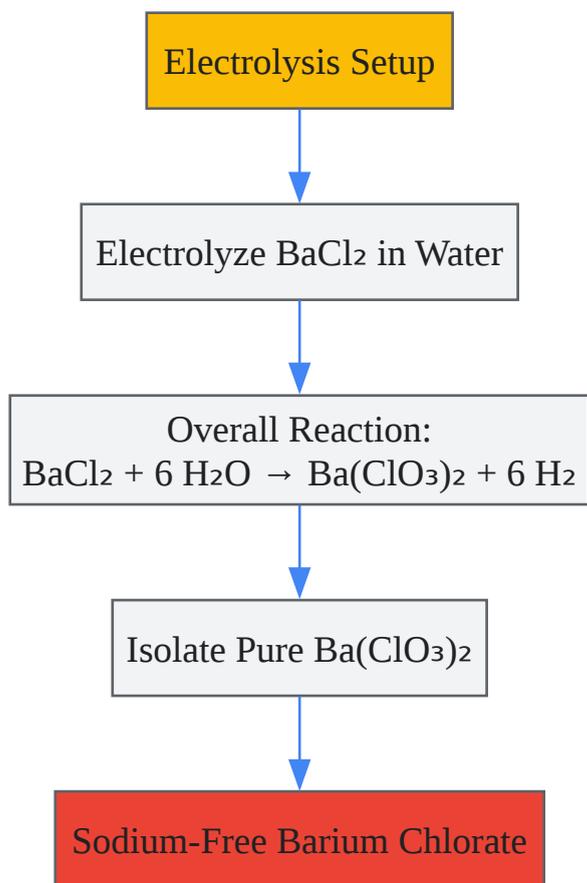
Double Replacement Reaction This is a common preparation method that exploits the lower solubility of **barium chlorate** compared to sodium chlorate [1].



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Diagram 1: Synthesis via double replacement. Yields product potentially contaminated with sodium ions [1].

Electrolytic Synthesis This method allows for the production of sodium-free **barium chlorate**, which is critical for pyrotechnic applications where sodium impurities emit a strong yellow light that overwhelms the desired green color [1].



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Diagram 2: Electrolysis synthesis path. Provides high-purity, sodium-free product [1].

Primary Commercial Uses and Handling

The following table outlines the main applications and critical safety information.

Application/Specification	Description and Notes
Pyrotechnics (Primary Use)	Serves as a strong oxidizer to produce a vibrant green flame in fireworks and flares [2] [1]. Simple mixtures with fuels like shellac are effective [1].
Chemical Precursor	Used in the production of highly pure chloric acid [1].

Application/Specification	Description and Notes
Other Industrial Uses	Also finds roles in water treatment, analytical chemistry, and as an intermediate in specialty chemical production [2].
Toxicity (GHS Labelling)	Danger - H271: May cause fire or explosion; H302: Harmful if swallowed; H332: Harmful if inhaled; H411: Toxic to aquatic life [1].
Safety Notes	As a soluble barium salt, it is toxic and can cause systemic effects. It is also a strong oxidizer, presenting a fire hazard [1].

Key Technical and Safety Insights

- Thermal Decomposition:** Upon heating to its melting point (~414°C), **barium chlorate** decomposes into barium chloride (BaCl₂) and oxygen (O₂) [1].
- Purity in Pyrotechnics:** The presence of sodium ions is highly undesirable for color purity in pyrotechnics, making the electrolytic synthesis route valuable for high-grade applications [1].
- Regulatory and Environmental Note:** **Barium chlorate** is very harmful to aquatic organisms. Disposal must comply with local and federal hazardous waste regulations [1].

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References

- Barium chlorate [en.wikipedia.org]
- Top 5 Uses of Barium Chlorate in 2025 | Integration Notes [linkedin.com]

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